

Xylosucrose: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Xylosucrose

Cat. No.: B1684251

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Abstract

Xylosucrose, a disaccharide with significant potential in the pharmaceutical and nutraceutical industries, is gaining attention for its prebiotic properties and potential as a functional ingredient. This technical guide provides an in-depth overview of **xylosucrose**, including its chemical properties, enzymatic synthesis, and its mechanism of action as a prebiotic. Detailed experimental protocols for its synthesis and analysis are presented, alongside a visual representation of its metabolic pathway in the gut microbiota. This document is intended for researchers, scientists, and drug development professionals seeking to understand and utilize **xylosucrose** in their work.

Introduction

Xylosucrose is a non-reducing disaccharide composed of a xylose unit linked to the glucose moiety of a sucrose molecule. Its chemical structure confers unique properties, including a low-calorie profile and resistance to digestion by human intestinal enzymes. These characteristics allow it to reach the colon intact, where it is selectively fermented by beneficial gut bacteria, classifying it as a prebiotic. This guide will delve into the technical aspects of **xylosucrose**, from its fundamental chemical data to its biological functions and the methodologies used to study it.

Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **xylosucrose** is provided in the table below.

Property	Value	Reference
CAS Number	512-66-3	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₂₀ O ₁₀	[1]
Molecular Weight	312.27 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	112-116 °C	
Synonyms	β-D-Fructofuranosyl α-D-xylopyranoside	

Enzymatic Synthesis of Xylosucrose

The primary method for **xylosucrose** synthesis is through enzymatic transfructosylation. This process involves the transfer of a fructosyl group from a donor substrate, typically sucrose, to an acceptor molecule, which in this case is xylose. Enzymes such as levansucrase (EC 2.4.1.10) from various microbial sources are commonly employed for this purpose.

Experimental Protocol: Enzymatic Synthesis

This protocol describes a general method for the enzymatic synthesis of **xylosucrose** using levansucrase.

Materials:

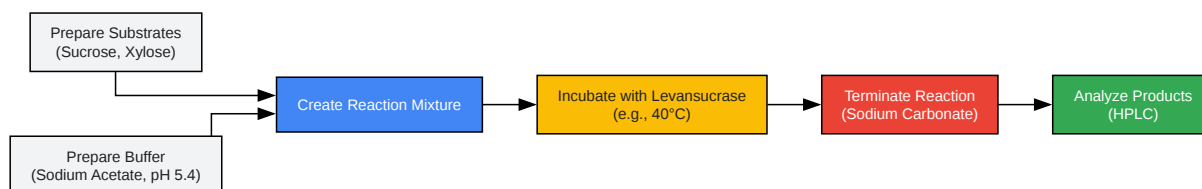
- Sucrose (donor substrate)
- D-Xylose (acceptor substrate)
- Levansucrase (e.g., from *Bacillus subtilis*)
- Sodium acetate buffer (50 mM, pH 5.4)

- Sodium carbonate (0.4 M) for reaction termination
- High-Performance Liquid Chromatography (HPLC) system for analysis

Procedure:

- Prepare a reaction mixture containing a high concentration of sucrose (e.g., 600 g/L) and D-xylose in 50 mM sodium acetate buffer (pH 5.4). The high substrate concentration favors the transfructosylation reaction over hydrolysis.
- Equilibrate the reaction mixture to the optimal temperature for the enzyme (e.g., 40°C).
- Initiate the reaction by adding a defined activity of levansucrase (e.g., 5 U/mL).
- Incubate the reaction mixture with gentle stirring for a predetermined time (e.g., 24-48 hours). The reaction progress can be monitored by taking aliquots at various time points.
- Terminate the reaction by adding an equal volume of 0.4 M sodium carbonate to inactivate the enzyme.
- Analyze the reaction products, including the synthesized **xylosucrose**, using HPLC.

Logical Workflow for **Xylosucrose** Synthesis:



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Caption: Workflow for the enzymatic synthesis of **xylosucrose**.

Prebiotic Activity and Mechanism of Action

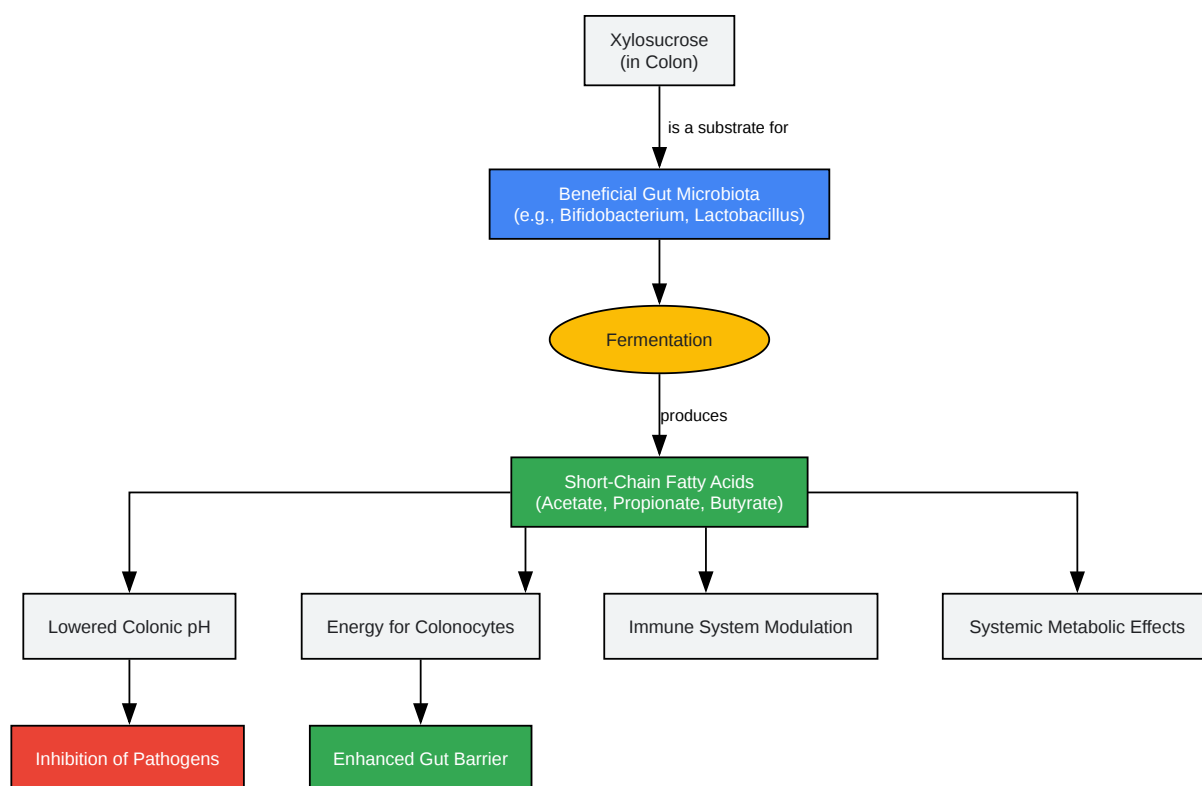
Xylosucrose exerts its prebiotic effect by selectively promoting the growth and activity of beneficial microorganisms in the colon, particularly *Bifidobacterium* and *Lactobacillus* species. Being indigestible by human enzymes, **xylosucrose** arrives in the large intestine where it is fermented by these saccharolytic bacteria.

This fermentation process leads to the production of short-chain fatty acids (SCFAs), primarily acetate, propionate, and butyrate. These SCFAs have numerous health benefits, including:

- Lowering the colonic pH: This creates an environment that is less favorable for the growth of pathogenic bacteria.
- Serving as an energy source for colonocytes: Butyrate, in particular, is the preferred energy source for the cells lining the colon, promoting gut barrier integrity.
- Modulating the immune system: SCFAs can influence immune cell function and reduce inflammation.
- Systemic metabolic effects: SCFAs can enter the bloodstream and influence lipid and glucose metabolism.

Signaling Pathway of Xylosucrose Metabolism in Gut Microbiota

The following diagram illustrates the metabolic pathway of **xylosucrose** by gut microbiota and the subsequent effects of SCFA production.



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